

In-Depth Technical Guide: 4-nitro-1H-pyrrole-2-carboxylic acid

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Compound of Interest

Compound Name: 4-nitro-1H-pyrrole-2-carboxylic
Acid

Cat. No.: B1310894

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SMILES Notation: O=C(O)c1cc(nc1)[O-]

This technical guide provides a comprehensive overview of **4-nitro-1H-pyrrole-2-carboxylic acid**, a heterocyclic compound with potential applications in the fields of agrochemicals and pharmaceuticals. Due to the limited availability of in-depth experimental data and established signaling pathways directly pertaining to this specific molecule in publicly accessible literature, this guide will also draw upon methodologies and data from closely related nitropyrrole derivatives to illustrate relevant experimental protocols and potential biological activities.

Physicochemical Properties

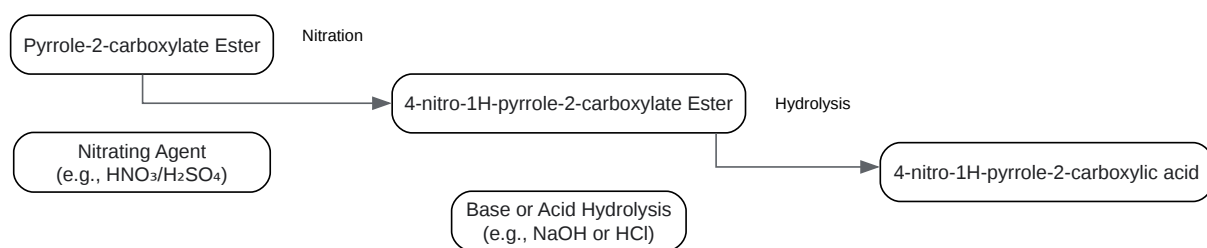
While detailed experimental data for **4-nitro-1H-pyrrole-2-carboxylic acid** is sparse, its basic properties can be derived from its chemical structure and information available in chemical databases.

Property	Value
Molecular Formula	C ₅ H ₄ N ₂ O ₄
Molecular Weight	156.10 g/mol
IUPAC Name	4-nitro-1H-pyrrole-2-carboxylic acid
CAS Number	5930-93-8
SMILES	O=C(O)c1cc(nc1)--INVALID-LINK--[O-]

Synthesis and Characterization

A definitive, detailed experimental protocol for the synthesis of **4-nitro-1H-pyrrole-2-carboxylic acid** is not readily available in peer-reviewed literature. However, the synthesis of nitropyrrole carboxylic acids generally involves the nitration of a pyrrole-2-carboxylic acid precursor. The following is a generalized, illustrative protocol based on common organic synthesis techniques for similar compounds.

Illustrative Synthesis Workflow



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Caption: Generalized workflow for the synthesis of **4-nitro-1H-pyrrole-2-carboxylic acid**.

Experimental Protocol (Illustrative)

1. Nitration of a Pyrrole-2-carboxylate Ester:

- A solution of a suitable pyrrole-2-carboxylate ester in a strong acid, such as concentrated sulfuric acid, is cooled to 0-5 °C.
- A nitrating agent, typically a mixture of nitric acid and sulfuric acid, is added dropwise while maintaining the low temperature to control the exothermic reaction.
- The reaction mixture is stirred for a specified period until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- The mixture is then carefully poured onto ice, and the resulting precipitate (the nitrated ester) is collected by filtration, washed with water until neutral, and dried.

2. Hydrolysis of the Nitrated Ester:

- The crude 4-nitro-1H-pyrrole-2-carboxylate ester is suspended in an aqueous solution of a base (e.g., sodium hydroxide) or an acid (e.g., hydrochloric acid).
- The mixture is heated under reflux until the ester is fully hydrolyzed, which can be monitored by TLC.
- After cooling, the solution is acidified with a strong acid (if a basic hydrolysis was performed) to precipitate the carboxylic acid.
- The solid product, **4-nitro-1H-pyrrole-2-carboxylic acid**, is collected by filtration, washed with cold water, and purified, typically by recrystallization from a suitable solvent.

Characterization: The final product would be characterized using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to confirm its structure and purity.

Potential Biological Activities

While specific quantitative data for **4-nitro-1H-pyrrole-2-carboxylic acid** is not widely published, related nitropyrrole compounds have demonstrated a range of biological activities. These activities suggest potential areas of application for the title compound.

Antimicrobial Activity

Nitropyrrole derivatives have been investigated for their antibacterial and antifungal properties. [1][2] The nitro group is a known pharmacophore that can contribute to antimicrobial effects.[3]

Illustrative Antimicrobial Screening Protocol:

A common method for assessing antimicrobial activity is the determination of the Minimum Inhibitory Concentration (MIC) using a broth microdilution assay.



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Caption: A typical workflow for determining the Minimum Inhibitory Concentration (MIC) of a compound.

Table of Illustrative Antimicrobial Activity (for related nitropyrrole derivatives):

Compound	Organism	MIC (µg/mL)	Reference
Pyrrolomycin derivative	Staphylococcus aureus	-	[4]
Pyrrolomycin derivative	Mycobacterium tuberculosis	0.7	[4]
Nitropyrrole compound	Escherichia coli	-	[1]
Nitropyrrole compound	Pseudomonas aeruginosa	-	[5]

Note: Specific MIC values for **4-nitro-1H-pyrrole-2-carboxylic acid** are not available in the cited literature. The table demonstrates how such data would be presented.

Antiviral Activity

Some sources suggest that **4-nitro-1H-pyrrole-2-carboxylic acid** has been patented for use as a virus inhibitor.[6] However, specific data from these patents or other studies is not readily available. The general approach to screen for antiviral activity is outlined below.

Illustrative Antiviral Screening Protocol:

A common method is the plaque reduction assay or a cell-based assay measuring the inhibition of viral replication.

- **Cell Culture:** A suitable host cell line is cultured in microtiter plates.
- **Infection:** The cells are infected with a specific virus in the presence of varying concentrations of the test compound.
- **Incubation:** The plates are incubated to allow for viral replication.
- **Quantification:** The extent of viral replication is quantified, for example, by measuring the cytopathic effect, the amount of viral antigen, or the activity of a viral enzyme.
- **Data Analysis:** The concentration of the compound that inhibits viral replication by 50% (EC_{50}) is calculated.

Acaricidal and Insecticidal Activity

4-nitro-1H-pyrrole-2-carboxylic acid is reported to have acaricidal activity against ticks and insects.[6] The evaluation of such activity typically involves direct application or feeding assays.

Illustrative Insecticidal Assay Protocol:

- **Test Organism:** A target insect species (e.g., cotton leafworm, *Spodoptera littoralis*) is used. [7][8]
- **Compound Application:** The compound is applied, for instance, by topical application to the insect's body or by incorporating it into their diet.
- **Observation:** The insects are observed over a period of time, and mortality rates are recorded at different compound concentrations.

- Data Analysis: The lethal concentration required to kill 50% of the test population (LC₅₀) is determined.

Signaling Pathways and Mechanism of Action

Currently, there is no information available in the public domain regarding the specific signaling pathways modulated by **4-nitro-1H-pyrrole-2-carboxylic acid** or its precise mechanism of action. For many antimicrobial nitropyrroles, the mode of action is thought to involve the generation of reactive nitrogen species within the target cell, leading to oxidative stress and cell death.[3] However, this has not been experimentally verified for the title compound.

Conclusion

4-nitro-1H-pyrrole-2-carboxylic acid is a molecule of interest with potential applications in agriculture and medicine, as suggested by its reported acaricidal, insecticidal, and antiviral properties.[6] However, a significant gap exists in the publicly available scientific literature regarding detailed experimental protocols for its synthesis and comprehensive quantitative data on its biological activities. The information on related nitropyrrole derivatives provides a valuable framework for the potential methodologies that could be employed to further investigate this compound. Future research should focus on elucidating its synthesis, thoroughly characterizing its biological activity profile, and determining its mechanism of action to fully realize its potential.

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